

Storage and handling recommendations for 4-Chloropyridazin-3-ol

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Compound of Interest

Compound Name: 4-Chloropyridazin-3-ol

Cat. No.: B156340

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Technical Support Center: 4-Chloropyridazin-3-ol

This technical support center provides essential information for researchers, scientists, and drug development professionals working with **4-Chloropyridazin-3-ol**. Below you will find frequently asked questions, troubleshooting guides, and experimental protocols to facilitate your research.

Frequently Asked Questions (FAQs)

Storage and Handling

- Q1: What are the recommended storage conditions for **4-Chloropyridazin-3-ol**?

A1: There are varying storage recommendations from different suppliers. To ensure the longevity and stability of the compound, it is best to store it at -20°C for long-term storage. For short-term use, refrigeration at 2-8°C is acceptable. Some suppliers also indicate that it can be stored at room temperature. Always refer to the manufacturer's specific instructions. The compound should be stored under an inert atmosphere (e.g., nitrogen or argon) and protected from moisture.

- Q2: What are the proper handling procedures for **4-Chloropyridazin-3-ol**?

A2: **4-Chloropyridazin-3-ol** should be handled in a well-ventilated area, preferably in a fume hood. Personal protective equipment (PPE), including safety goggles, gloves, and a lab coat, should be worn at all times. Avoid inhalation of dust or vapors. In case of contact with skin or eyes, rinse immediately with plenty of water.

Solubility and Stability

- Q3: In which solvents is **4-Chloropyridazin-3-ol** soluble?

A3: While specific quantitative solubility data for **4-Chloropyridazin-3-ol** is limited in publicly available literature, pyridazinone derivatives generally exhibit solubility in polar aprotic solvents. Based on the solubility of similar compounds, such as 6-Chloropyridazin-3-amine, it is expected to be soluble in solvents like N,N-dimethylformamide (DMF) and dimethyl sulfoxide (DMSO). It may have lower solubility in alcohols such as methanol and ethanol. It is recommended to perform small-scale solubility tests to determine the optimal solvent for your specific application.

- Q4: What is the stability of **4-Chloropyridazin-3-ol** under different conditions?

A4: Specific stability data for **4-Chloropyridazin-3-ol** is not readily available. However, based on the general chemical properties of pyridazinones, the following can be inferred:

- pH: The compound is likely to be more stable in neutral to slightly acidic conditions. Strong acidic or basic conditions may lead to degradation.
- Temperature: Elevated temperatures can cause decomposition. It is advisable to use the lowest effective temperature for reactions.
- Light: As with many organic compounds, prolonged exposure to light may cause degradation. It is recommended to store the compound in a light-protected container.

Troubleshooting Guide

This guide addresses common issues that may arise during experiments involving **4-Chloropyridazin-3-ol**, particularly in N-alkylation reactions.

Problem	Possible Cause(s)	Suggested Solution(s)
Low or no product yield	<p>1. Poor quality of starting materials: Impurities in 4-Chloropyridazin-3-ol or the alkylating agent can interfere with the reaction.</p> <p>2. Incorrect reaction temperature: The reaction may be too slow at low temperatures or decomposition may occur at high temperatures.</p> <p>3. Inappropriate solvent: The chosen solvent may not be suitable for the reaction, leading to poor solubility of reactants or side reactions.</p> <p>4. Ineffective base: The base may not be strong enough to deprotonate the pyridazinol.</p>	<p>1. Check the purity of your starting materials. Use freshly purified reagents if necessary.</p> <p>2. Optimize the reaction temperature. Monitor the reaction progress by TLC to find the optimal temperature.</p> <p>3. Screen different solvents. Polar aprotic solvents like DMF or DMSO are often good choices for N-alkylation.</p> <p>4. Use a stronger base. Consider using a stronger base like sodium hydride (NaH) if a weaker base like potassium carbonate (K_2CO_3) is ineffective.</p>
Formation of multiple products (regioisomers)	<p>Alkylation at different positions: 4-Chloropyridazin-3-ol has two potential sites for alkylation (the nitrogen atom and the oxygen atom of the tautomeric form), which can lead to a mixture of N-alkylated and O-alkylated products.</p>	<p>Optimize reaction conditions to favor N-alkylation. This can often be achieved by careful selection of the base and solvent. Polar aprotic solvents generally favor N-alkylation.</p>
Decomposition of starting material or product	<p>Harsh reaction conditions: High temperatures or the use of very strong acids or bases can lead to the degradation of the pyridazinone ring.</p>	<p>Use milder reaction conditions. Lower the reaction temperature and use the minimum necessary amount of a suitable base. Monitor the reaction closely to avoid prolonged reaction times.</p>

Experimental Protocols

Detailed Methodology for N-alkylation of **4-Chloropyridazin-3-ol**

This protocol describes a general procedure for the N-alkylation of **4-Chloropyridazin-3-ol** with an alkyl halide.

Materials:

- **4-Chloropyridazin-3-ol**
- Alkyl halide (e.g., benzyl bromide)
- Anhydrous potassium carbonate (K_2CO_3) or Sodium Hydride (NaH)
- Anhydrous N,N-Dimethylformamide (DMF)
- Ethyl acetate
- Brine (saturated aqueous NaCl solution)
- Anhydrous sodium sulfate (Na_2SO_4)
- Round-bottom flask
- Magnetic stirrer and stir bar
- Inert atmosphere (Nitrogen or Argon)

Procedure:

- To a dry round-bottom flask under an inert atmosphere, add **4-Chloropyridazin-3-ol** (1.0 eq) and anhydrous potassium carbonate (2.0 eq).
- Add anhydrous DMF to the flask to dissolve the reactants.
- To the stirred suspension, add the alkyl halide (1.1 eq) dropwise at room temperature.

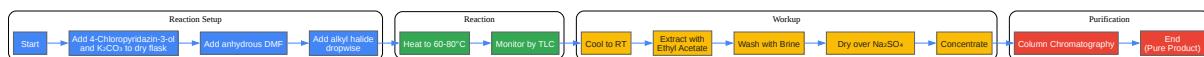
- Heat the reaction mixture to 60-80°C and monitor the progress of the reaction by Thin Layer Chromatography (TLC).
- Once the reaction is complete, cool the mixture to room temperature.
- Pour the reaction mixture into water and extract with ethyl acetate.
- Wash the combined organic layers with brine, dry over anhydrous sodium sulfate, filter, and concentrate under reduced pressure.
- Purify the crude product by column chromatography on silica gel to obtain the desired N-alkylated product.

Data Presentation

Summary of Storage and Handling Recommendations

Parameter	Recommendation	Source/Note
Long-Term Storage	-20°C	General recommendation for optimal stability.
Short-Term Storage	2-8°C or Room Temperature	As indicated by some suppliers.
Atmosphere	Inert gas (Nitrogen or Argon)	To prevent degradation from moisture and air.
Handling	Well-ventilated area (fume hood)	To avoid inhalation of dust/vapors.
Personal Protective Equipment	Safety goggles, gloves, lab coat	Standard laboratory safety practice.

Visualizations

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Caption: Workflow for the N-alkylation of **4-Chloropyridazin-3-ol**.

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